

3-(3-Methylphenyl)-3-oxopropanenitrile

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(3-Methylphenyl)-3-oxopropanenitrile

Cat. No.: B1329870

[Get Quote](#)

Technical Data Sheet: 3-(3-Methylphenyl)-3-oxopropanenitrile

Audience: Researchers, scientists, and drug development professionals.

Chemical Identity and Properties

This document provides a concise technical overview of **3-(3-Methylphenyl)-3-oxopropanenitrile**, also known as m-toluoylacetonitrile. The fundamental molecular properties have been compiled from verified chemical suppliers and databases.

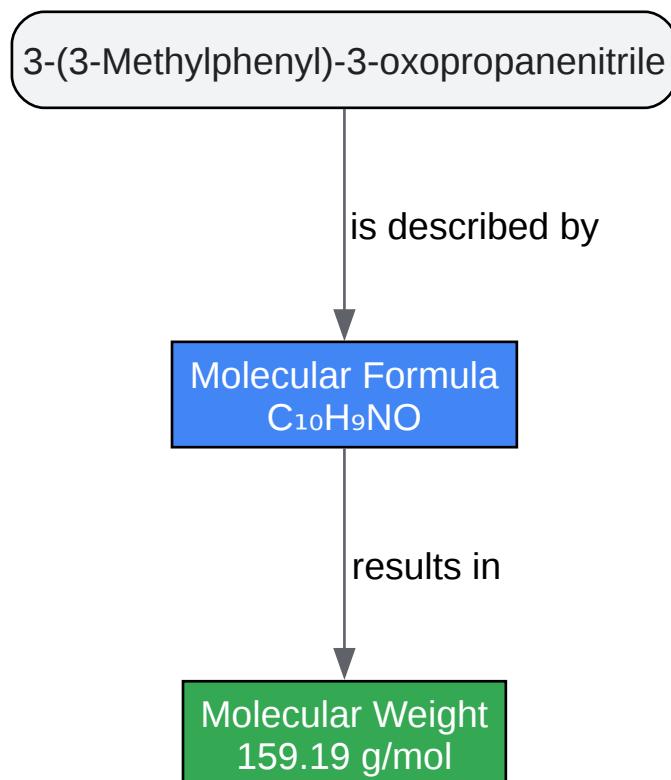
Quantitative Data Summary

The core chemical identifiers and molecular properties are summarized in the table below for quick reference.

Identifier	Value	Source
IUPAC Name	3-(3-methylphenyl)-3-oxopropanenitrile	[1]
Molecular Formula	$C_{10}H_9NO$	[1] [2]
Molecular Weight	159.19 g/mol	[1] [2]
CAS Number	53882-81-8	[1] [2] [3] [4]
Linear Formula	$CH_3C_6H_4C(O)CH_2CN$	[1]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name, molecular formula, and molecular weight of the compound.



[Click to download full resolution via product page](#)

Fig. 1: Relationship between chemical identifiers.

Experimental Protocols

The molecular weight and formula of a well-characterized small molecule like **3-(3-Methylphenyl)-3-oxopropanenitrile** are standard reference data points. These values are fundamentally determined through a combination of established analytical techniques:

- Mass Spectrometry (MS): This technique is used to measure the mass-to-charge ratio of ions. High-resolution mass spectrometry (HRMS) provides a highly accurate mass measurement, which can be used to determine the elemental composition and confirm the molecular formula.
- Elemental Analysis: This method determines the percentage composition of elements (carbon, hydrogen, nitrogen, etc.) in a sample. The results are used to derive the empirical formula, which is then reconciled with the molecular weight from MS to establish the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to elucidate the chemical structure, confirming the connectivity of atoms and the presence of specific functional groups (e.g., the methylphenyl group, the oxo group, and the nitrile group), thereby validating the structure corresponding to the determined formula.

Specific experimental protocols for these routine analyses are typically not detailed in individual substance datasheets but are based on standardized laboratory procedures and instrument manufacturer's guidelines.

This document is intended for research and development purposes only.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(3-Methylphenyl)-3-oxopropanenitrile, 97%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]

- 2. 3-(3-Methylphenyl)-3-oxopropanenitrile, 97% [labchem.co.za]
- 3. 3-(3-Methylphenyl)-3-oxopropanenitrile, 97%, CasNo.53882-81-8 Antimex Chemical Limied China (Mainland) [antimex.lookchem.com]
- 4. labware-shop.com [labware-shop.com]
- To cite this document: BenchChem. [3-(3-Methylphenyl)-3-oxopropanenitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329870#3-3-methylphenyl-3-oxopropanenitrile-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com